

An In-depth Technical Guide to the Physical Properties of C₁₀H₂₂ Isomers

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Compound of Interest

Compound Name: 5-Ethyl-2-methylheptane

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Decane (C₁₀H₂₂) is an alkane hydrocarbon with 75 structural isomers. While sharing the same molecular formula, these isomers exhibit distinct physical properties due to variations in their molecular structure, particularly the degree of branching. Understanding these differences is crucial for applications ranging from fuel technology and solvent selection to standards in chemical synthesis and analysis. This guide provides a comprehensive overview of the key physical properties of various C₁₀H₂₂ isomers, details the experimental protocols for their determination, and illustrates the general workflow for these measurements.

Core Physical Properties of C₁₀H₂₂ Isomers

The primary physical properties that differentiate the isomers of decane are boiling point, melting point, density, and refractive index. These properties are fundamentally influenced by the nature and strength of intermolecular van der Waals forces. As a general trend, increased branching in the carbon chain leads to a more compact, spherical molecular shape. This reduces the surface area available for intermolecular contact, resulting in weaker van der Waals forces and consequently, lower boiling points compared to the straight-chain isomer, n-decane. Melting points are influenced by both intermolecular forces and the efficiency of crystal lattice packing; highly symmetrical branched isomers can sometimes exhibit higher melting points.

Data Presentation

The following tables summarize the key physical properties for n-decane and a selection of its branched isomers, providing a clear comparison of their quantitative data.

Table 1: Boiling and Melting Points of Selected C₁₀H₂₂ Isomers

Isomer Name	Boiling Point (°C)	Melting Point (°C)
n-Decane	174.1[1]	-29.7[1]
2-Methylnonane	166-169[2]	-74.65[2]
3-Ethyloctane	166.5[1]	-87.7[1]
2,2,3,3-Tetramethylhexane	160.33	-53.99
2,2,3,4-Tetramethylhexane	157	-53.99
2,2,4,4-Tetramethylhexane	153	-
2,2,5,5-Tetramethylhexane	137.4	-12.6
2,3,3,4-Tetramethylhexane	165	-
2,3,4,5-Tetramethylhexane	156.21	-12.59
3,3,4,4-Tetramethylhexane	170	-46

Table 2: Density and Refractive Index of Selected C₁₀H₂₂ Isomers

Isomer Name	Density (g/mL at 20°C)	Refractive Index (nD at 20°C)
n-Decane	0.730[1]	1.411[1]
2-Methylnonane	0.726[2]	1.410[2]
3-Ethyloctane	0.736[1]	1.414[1]
2,2,3,3-Tetramethylhexane	0.761	-
2,2,3,4-Tetramethylhexane	0.731	-
2,2,4,4-Tetramethylhexane	0.747	-
2,2,5,5-Tetramethylhexane	0.734	-
2,3,4,5-Tetramethylhexane	0.746	-
3,3,4,4-Tetramethylhexane	0.770	-

Experimental Protocols

Accurate determination of the physical properties of C₁₀H₂₂ isomers relies on standardized experimental procedures. The following sections detail the methodologies for measuring boiling point, melting point, density, and refractive index.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

1. Distillation Method (for sample volumes > 5 mL):

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
 - Place a known volume of the liquid isomer into the distillation flask along with a few boiling chips to ensure smooth boiling.

- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently with the heating mantle.
- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This constant temperature is the boiling point.[\[3\]](#)[\[4\]](#)

2. Micro Boiling Point Method (for small sample volumes):

- Apparatus: Small test tube, capillary tube (sealed at one end), thermometer, heating bath (e.g., Thiele tube with oil).
- Procedure:
 - Place a small amount of the liquid isomer into the small test tube.
 - Invert the sealed capillary tube and place it into the test tube with the open end submerged in the liquid.
 - Attach the test tube to a thermometer and immerse it in the heating bath.
 - Heat the bath slowly. A stream of bubbles will emerge from the capillary tube as the air inside expands.
 - When a rapid and continuous stream of bubbles is observed, stop heating.
 - The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn into the capillary tube.[\[5\]](#)

Determination of Melting Point

The melting point is the temperature at which a solid transitions into a liquid. For isomers that are solid at room temperature, the capillary method is commonly employed.[\[6\]](#)[\[7\]](#)

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes, thermometer.

- Procedure:
 - Finely powder the solid sample.
 - Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
 - Place the capillary tube in the heating block of the melting point apparatus.
 - Heat the sample rapidly to about 15-20°C below the expected melting point, then reduce the heating rate to 1-2°C per minute.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).^[8] A pure compound will have a sharp melting range of 1-2°C.

Determination of Density

Density is the mass per unit volume of a substance. For liquid isomers, this can be determined with high accuracy using a pycnometer or more simply with a graduated cylinder and balance.

^[9]^[10]^[11]

- Apparatus: Graduated cylinder or pycnometer, electronic balance.
- Procedure:
 - Measure the mass of a clean, dry graduated cylinder or pycnometer.
 - Add a known volume of the liquid isomer to the graduated cylinder or fill the pycnometer to its calibrated volume.
 - Measure the combined mass of the container and the liquid.
 - The mass of the liquid is the difference between the two mass measurements.
 - Calculate the density by dividing the mass of the liquid by its volume. For higher accuracy, perform the measurement at a controlled temperature.

Determination of Refractive Index

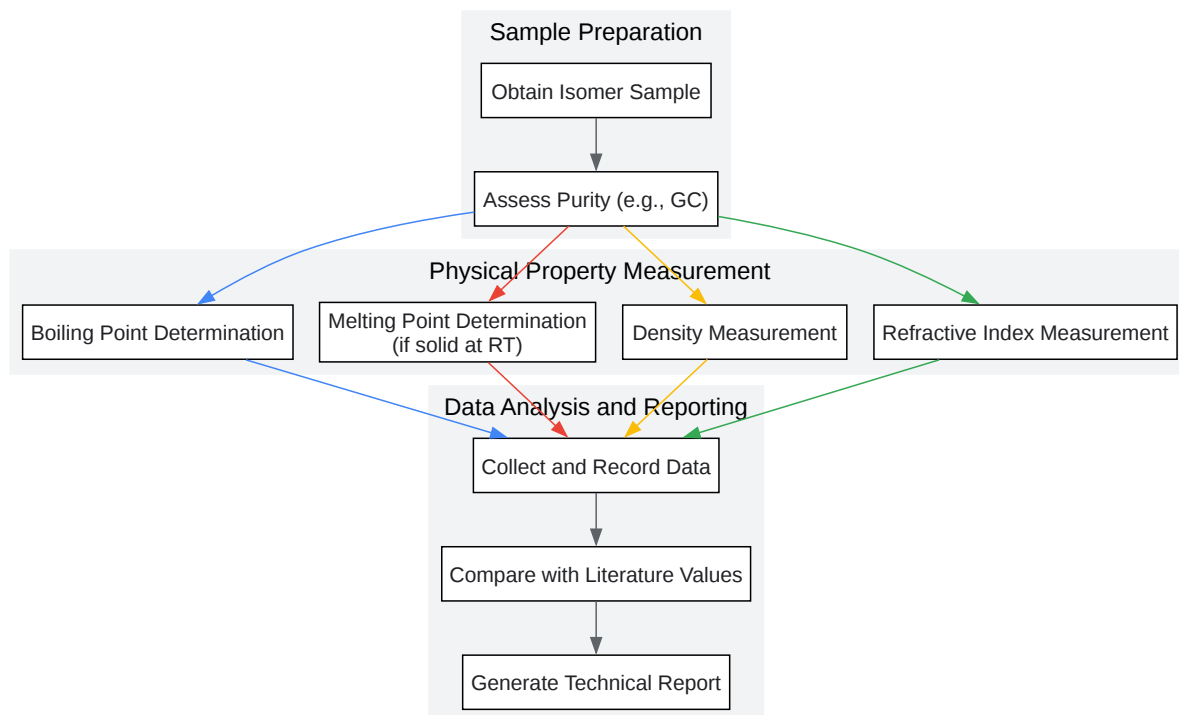
The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property that can be used for identification and purity assessment.

- Apparatus: Abbe refractometer, constant temperature water bath, light source (typically a sodium D-line lamp).
- Procedure:
 - Calibrate the Abbe refractometer using a standard of known refractive index.
 - Ensure the prism surfaces are clean and dry.
 - Place a few drops of the liquid isomer onto the lower prism.
 - Close the prisms and allow the sample to reach thermal equilibrium with the instrument, which is maintained at a constant temperature (usually 20°C) by the water bath.
 - Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
 - Read the refractive index directly from the instrument's scale.^[1]

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of a C₁₀H₂₂ isomer.

Experimental Workflow for Physical Property Determination



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